

Personal protective equipment for handling Boc-Cys(Et)-OH

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Compound of Interest

Compound Name: Boc-Cys(Et)-OH

Cat. No.: B558594

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Essential Safety and Handling Guide for Boc-Cys(Et)-OH

Disclaimer: A specific Safety Data Sheet (SDS) for **Boc-Cys(Et)-OH** (CAS No. 16947-82-3) was not readily available. The following safety and handling information is a consolidation of data from the product information available for **Boc-Cys(Et)-OH** and the comprehensive SDSs of the closely related compounds Boc-Cys(Trt)-OH and Boc-Cys-OH. It is imperative to treat **Boc-Cys(Et)-OH** with the care required for a potentially hazardous chemical and to consult with your institution's Environmental Health & Safety (EHS) department for specific guidance.

This guide provides researchers, scientists, and drug development professionals with essential, immediate safety and logistical information for handling **Boc-Cys(Et)-OH**. The content herein outlines operational procedures, personal protective equipment (PPE), first aid measures, and disposal plans to ensure a safe laboratory environment.

Quantitative Data Summary

The following table summarizes the known physical and chemical properties of **Boc-Cys(Et)-OH** and its analogs. This data is crucial for safe handling and storage.

| Property | Value | Source |
|---------------------|---|-------------------|
| Chemical Name | N-Boc-S-ethyl-L-cysteine | Chem-Impex |
| CAS Number | 16947-82-3 | Chem-Impex |
| Molecular Formula | C10H19NO4S | Chem-Impex |
| Molecular Weight | 249.33 g/mol | Thermo Scientific |
| Appearance | White to off-white solid | General knowledge |
| Melting Point | 55-60 °C | Chem-Impex |
| Storage Temperature | 0-8 °C | Chem-Impex |
| Hazard Statements | H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation | Thermo Scientific |

Personal Protective Equipment (PPE)

When handling **Boc-Cys(Et)-OH**, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

- **Eye Protection:** Chemical safety goggles or a face shield must be worn to protect against dust particles and potential splashes.[\[1\]](#)
- **Hand Protection:** Chemical-resistant gloves, such as nitrile gloves, are required to prevent skin contact.[\[1\]](#)
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust. If significant dust is generated, a NIOSH-approved respirator (e.g., N95) is recommended.[\[1\]](#)
- **Body Protection:** A standard laboratory coat should be worn to protect personal clothing from contamination.[\[1\]](#)

Operational Plan: Safe Handling Protocol

Follow this step-by-step guide for the safe handling of **Boc-Cys(Et)-OH** from receipt to use.

- Receiving and Inspection: Upon receipt, inspect the container for any damage or leaks. Ensure the label is intact and legible.
- Storage: Store the container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents. The recommended storage temperature is between 0-8°C.
- Handling:
 - All handling of solid **Boc-Cys(Et)-OH** should be performed in a chemical fume hood to minimize inhalation risk.
 - Avoid generating dust. Use appropriate tools for transferring the solid.
 - Do not eat, drink, or smoke in the laboratory area where the chemical is handled.
 - Wash hands thoroughly with soap and water after handling, even if gloves were worn.
- Weighing and Solution Preparation:
 - Weigh the required amount of the compound on a tared weighing paper or in a suitable container within the fume hood.
 - When preparing solutions, slowly add the solid to the solvent to prevent splashing.

First Aid Measures

In the event of exposure to **Boc-Cys(Et)-OH**, immediate action is crucial.

- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected skin area with plenty of soap and water for at least 15 minutes. If skin irritation occurs, seek medical advice.^[2]

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, perform artificial respiration. Seek immediate medical attention.^[2]
- Ingestion: Do not induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

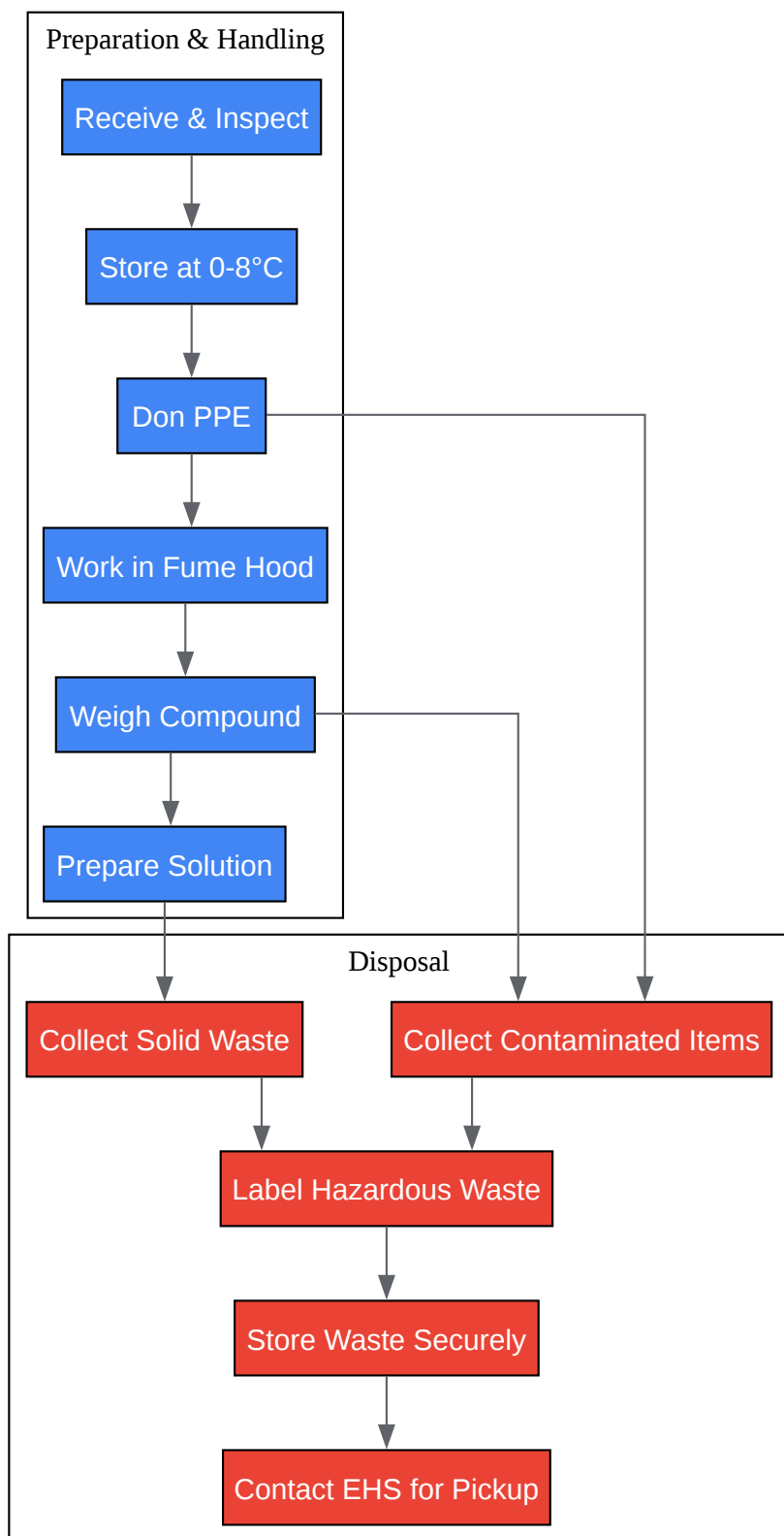
Disposal Plan

Proper disposal of **Boc-Cys(Et)-OH** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Identification: All unused or expired **Boc-Cys(Et)-OH**, as well as any materials contaminated with it (e.g., gloves, weighing papers, pipette tips), must be treated as hazardous chemical waste.
- Waste Segregation and Collection:
 - Solid Waste: Collect all solid waste in a dedicated, leak-proof, and clearly labeled hazardous waste container.
 - Contaminated Materials: Double-bag contaminated items like gloves and wipes in clear plastic bags and place them in the designated solid hazardous waste container.
- Labeling: The hazardous waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**Boc-Cys(Et)-OH**," and the associated hazards (Irritant).
- Storage of Waste: Store the sealed hazardous waste container in a designated, secure, and well-ventilated area, away from incompatible materials.
- Waste Pickup: Contact your institution's Environmental Health & Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste. Do not dispose of this chemical in the regular trash or down the drain.

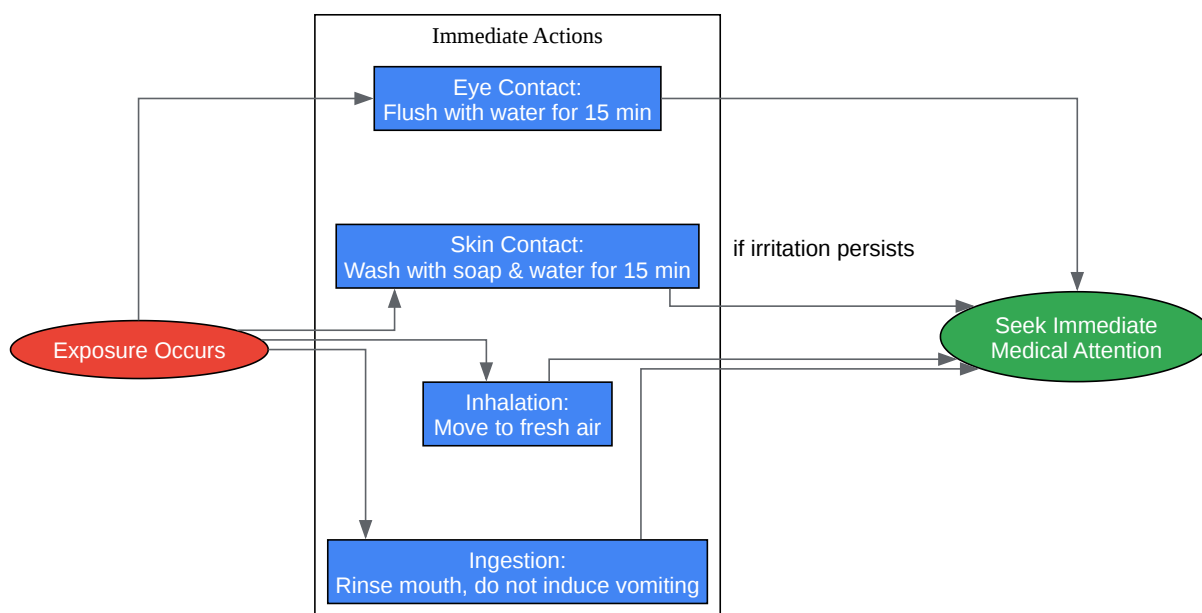
Workflow Diagrams

The following diagrams illustrate the key workflows for safely handling and disposing of **Boc-Cys(Et)-OH**.



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Caption: Workflow for Safe Handling and Disposal of **Boc-Cys(Et)-OH**.



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Caption: First Aid Procedures for **Boc-Cys(Et)-OH** Exposure.

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References

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